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Compound of Interest

Compound Name:	*1-Bromobutane-4,4,4-d3*
CAS No.:	*55724-42-0*
Cat. No.:	*B133221*

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This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **1-Bromobutane-4,4,4-d3**, tailored for researchers and professionals in scientific and drug development fields. The focus is on integrating established safety standards with practical, field-proven insights to ensure both personal safety and experimental integrity.

Understanding the Compound: Physicochemical Properties

1-Bromobutane-4,4,4-d3 is a deuterated isotopologue of 1-bromobutane. While its chemical reactivity is nearly identical to the non-deuterated form, the presence of deuterium at the terminal methyl group makes it a valuable tool in mechanistic studies and as an internal standard in mass spectrometry. However, its hazardous properties are equivalent to those of standard 1-bromobutane.

Table 1: Physicochemical Data of 1-Bromobutane (Note: Data for the d3 isotopologue is not widely published; properties are expected to be very similar to the parent compound.)

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Property	Value	Source
CAS Number	109-65-9 (for 1-Bromobutane)	
Molecular Formula	C4H6D3Br	N/A
Molecular Weight	140.04 g/mol	N/A
Appearance	Colorless to light yellow liquid	
Boiling Point	101.4 °C (214.5 °F)	
Melting Point	-112 °C (-170 °F)	
Flash Point	18 °C (64 °F) - Closed Cup	
Density	1.276 g/cm³ at 20 °C	
Vapor Pressure	40 hPa at 20 °C	
Solubility in Water	0.06 g/100 mL at 20 °C (Slightly soluble)	

Hazard Identification and Risk Assessment

A thorough understanding of the hazards associated with **1-Bromobutane-4,4,4-d3** is the foundation of safe handling. The primary risks are its flammability and its potential for causing harm upon exposure.

GHS Hazard Classification:

- Flammable Liquids: Category 2
- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Key Hazards:

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- High Flammability: The low flash point indicates that vapors can ignite at room temperature from a nearby ignition source.
- Health Hazards: It is an irritant to the skin, eyes, and respiratory tract. Prolonged or repeated exposure can lead to more severe health effects. While specific toxicity data for the deuterated form is scarce, it should be handled with the same precautions as its non-deuterated counterpart.
- Environmental Hazards: It is harmful to aquatic life.

Core Directive: Safe Handling and Storage Protocols

Adherence to rigorous handling and storage protocols is non-negotiable. The following procedures are designed to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense. The choice of gloves, in particular, is critical due to the potential for alkyl halides to permeate standard laboratory gloves.

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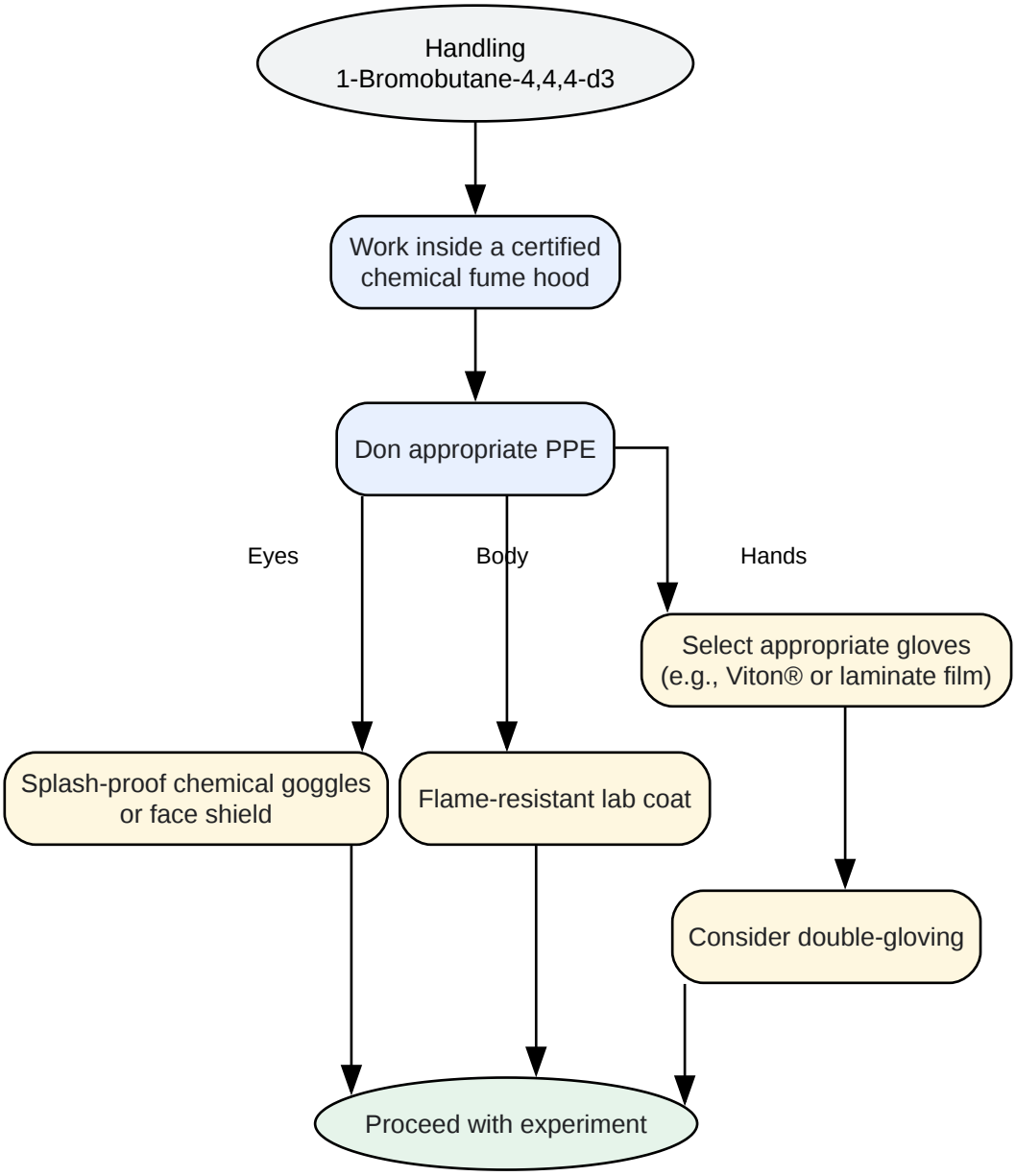

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Caption: PPE selection workflow for handling **1-Bromobutane-4,4,4-d3**.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available. Also, locate the nearest safety shower and eyewash station.

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- Container Inspection: Visually inspect the container for any signs of damage or leaks before opening.
- Inert Atmosphere: For reactions sensitive to air or moisture, or for prolonged storage after opening, handle the compound under an inert atmosphere (e.g., nitrogen or argon).
- Dispensing: Use a syringe or cannula for liquid transfers to minimize vapor release. If pouring, do so slowly and carefully to avoid splashing.
- Grounding: When transferring larger quantities, ground and bond containers to prevent static electricity buildup, which could serve as an ignition source.
- Post-Handling: After use, securely seal the container. Wipe down the exterior of the container and the work area with an appropriate solvent (e.g., isopropanol), and dispose of the cleaning materials as hazardous waste.

Storage Requirements

Proper storage is crucial to maintain the compound's integrity and prevent hazardous situations.

- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.
- Container: Keep the container tightly closed and upright to prevent leakage.
- Incompatibilities: Store away from strong oxidizing agents, strong bases, and reactive metals (e.g., magnesium).
- Ignition Sources: Ensure the storage area is free from heat, sparks, open flames, and other ignition sources.

Emergency Procedures: A Self-Validating System

In the event of an emergency, a clear and practiced response plan is essential.

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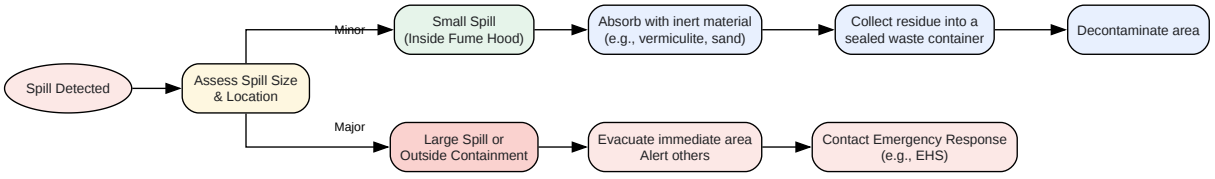

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Caption: Decision workflow for responding to a **1-Bromobutane-4,4,4-d3** spill.

Emergency Contact Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Waste Disposal

All waste containing **1-Bromobutane-4,4,4-d3** must be treated as hazardous.

- Collection: Collect waste in a designated, properly labeled, and sealed container.
- Labeling: The label should clearly state "Hazardous Waste" and list the chemical contents.
- Disposal: Dispose of the waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations. Do not dispose of it down the drain.

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References

- 1-Bromobutane. Source: PubChem, National Center for Biotechnology Information. [Link]

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